

Navigating the Safe Disposal of Benzene, 1-nitro-4-(phenylmethoxy)-

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Compound of Interest

Compound Name: Benzene, 1-nitro-4-(phenylmethoxy)-

Cat. No.: B074327

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A comprehensive guide for laboratory professionals on the proper disposal procedures for **Benzene, 1-nitro-4-(phenylmethoxy)-**, ensuring safety and regulatory compliance.

For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical waste is paramount to maintaining a safe and compliant laboratory environment. **Benzene, 1-nitro-4-(phenylmethoxy)-**, a nitro compound, requires careful management due to its potential hazards. This guide provides essential safety and logistical information, including a step-by-step operational plan for its disposal.

Key Safety and Hazard Information

While specific quantitative data for **Benzene, 1-nitro-4-(phenylmethoxy)-** is not readily available in public safety data sheets, the hazard profile of the closely related compound, Nitrobenzene, provides a conservative basis for handling and disposal.

Property	Information
Physical State	Solid[1]
Synonyms	1-Benzyloxy-4-nitrobenzene, 4-Benzyloxynitrobenzene, Benzyl 4-nitrophenyl ether[1]
Molecular Formula	C13H11NO3[1]
Molecular Weight	229.23 g/mol [1]
General Hazards	Based on similar nitroaromatic compounds, it should be considered toxic if swallowed, in contact with skin, or if inhaled.[2] May cause damage to organs through prolonged or repeated exposure.[2] Suspected of causing cancer.[2] Harmful to aquatic life with long-lasting effects.[2][3]
Personal Protective Equipment (PPE)	Wear protective gloves, protective clothing, eye protection, and face protection.[4][5] Use only in a well-ventilated area or under a chemical fume hood.[4]

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **Benzene, 1-nitro-4-(phenylmethoxy)-**. This protocol is based on general best practices for hazardous chemical waste disposal.

1. Waste Identification and Segregation:

- Clearly label a dedicated, leak-proof, and compatible waste container as "Hazardous Waste: **Benzene, 1-nitro-4-(phenylmethoxy)-**".
- Do not mix this waste with other chemical waste streams unless compatibility has been confirmed by your institution's Environmental Health and Safety (EHS) department.

2. Collection and Storage:

- Collect waste in the designated container, ensuring it is properly sealed to prevent leaks or spills.
- Store the waste container in a cool, dry, and well-ventilated secondary containment area, away from sources of ignition.[3][4]
- Keep the container tightly closed when not in use.[3][5]

3. Accidental Spill Response:

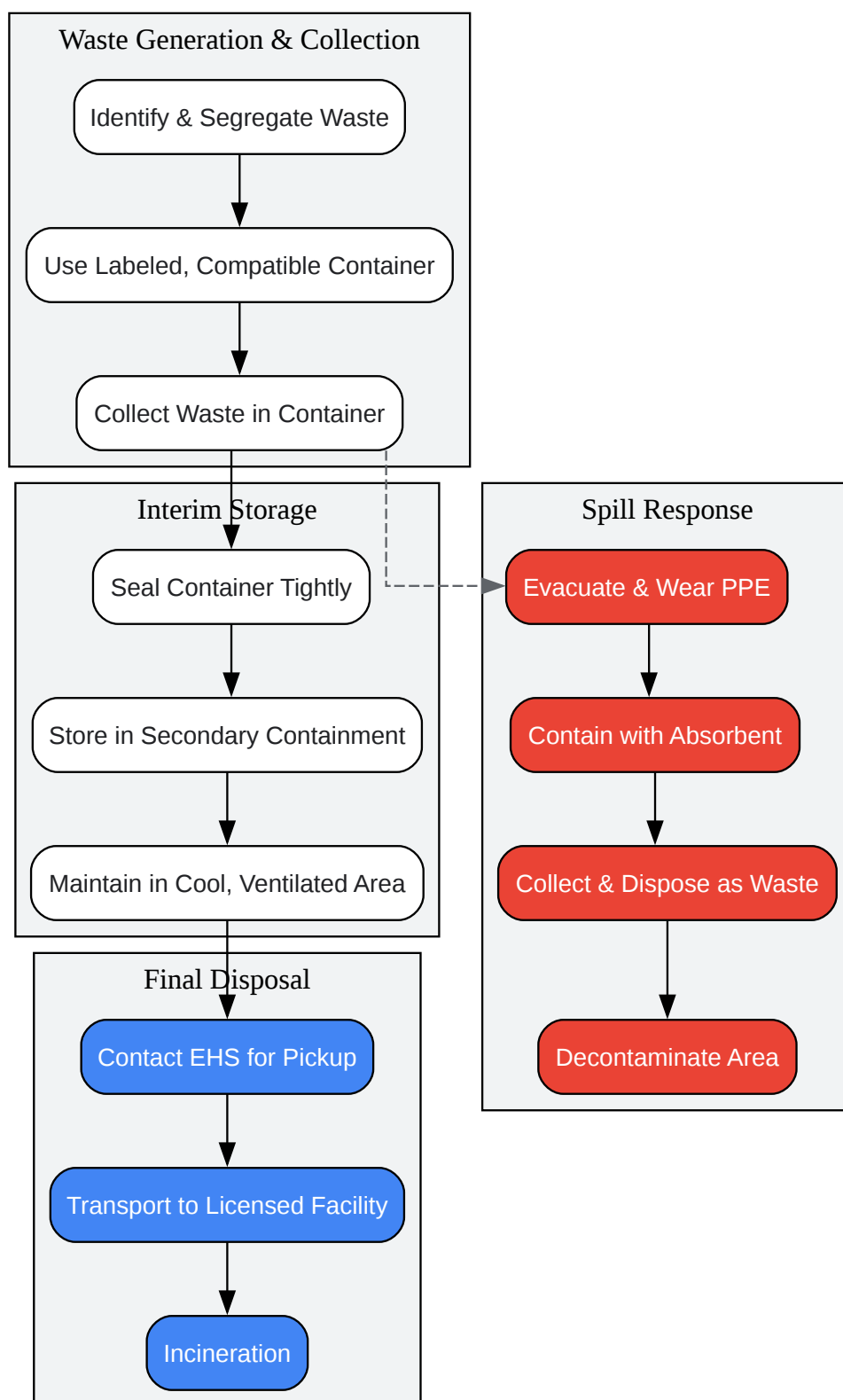
- In the event of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection if necessary.[3]
- Contain the spill using an inert absorbent material such as sand or vermiculite.[6]
- Carefully collect the absorbed material and place it into the designated hazardous waste container.[3][6]
- Clean the spill area thoroughly.
- Report the spill to your EHS department.

4. Final Disposal:

- The recommended method for the final disposal of this type of chemical waste is incineration in a licensed hazardous waste facility.[3]
- Contact your institution's EHS department to arrange for the pickup and disposal of the waste container. They will ensure that the disposal is carried out in accordance with all local, state, and federal regulations.
- Do not attempt to dispose of this chemical down the drain or in regular trash.[3]

Disposal Workflow

The following diagram illustrates the logical flow of the disposal process for **Benzene, 1-nitro-4-(phenylmethoxy)-**.



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Caption: Disposal workflow for **Benzene, 1-nitro-4-(phenylmethoxy)-**.

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